

Dissolving BMS-986176 for In Vitro Research: A Detailed Guide

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Compound of Interest

Compound Name: BMS-986176

Cat. No.: B8175935

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the dissolution of **BMS-986176**, a potent and selective Adaptor-Associated Kinase 1 (AAK1) inhibitor, for use in in vitro studies. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

BMS-986176 (also known as LX-9211) is a small molecule inhibitor of AAK1 with an IC₅₀ of 2 nM.^{[1][2][3]} AAK1 is a serine/threonine kinase that plays a key role in clathrin-mediated endocytosis, a fundamental process in synaptic vesicle recycling and receptor-mediated signaling.^[1] Due to its role in neuropathic pain, **BMS-986176** is under investigation as a potential therapeutic agent.^{[4][5][6][7]} Accurate preparation of **BMS-986176** solutions is the first critical step for any in vitro assessment of its biological activity.

Physicochemical Properties and Solubility

A summary of the relevant properties of **BMS-986176** is provided below.

Property	Value	Reference
Molecular Weight	385.40 g/mol	[1][2]
Formula	C19H23F4N3O	[1][2]
Appearance	Solid, Off-white to light yellow	[1]
Purity	>98%	[1]

Solubility Data:

The solubility of **BMS-986176** in common laboratory solvents is summarized in the table below. It is important to note that using fresh, anhydrous solvents is critical for achieving maximum solubility, especially with DMSO which is hygroscopic.[1][2]

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	220 mg/mL	570.84 mM	Ultrasonic treatment may be required. Use newly opened DMSO as it is hygroscopic.[1]
DMSO	77 mg/mL	199.79 mM	Moisture-absorbing DMSO can reduce solubility.[2]
Ethanol	77 mg/mL	199.79 mM	
Water	Insoluble	Insoluble	

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **BMS-986176** in DMSO.

Materials:

- **BMS-986176** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of **BMS-986176** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 38.54 mg of **BMS-986176**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **BMS-986176** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for several minutes until the powder is completely dissolved.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic water bath for 5-10 minutes.
- **Sterilization (optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^{[1][2]} Protect from light.^[1]

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for treating cells in culture.

Materials:

- 100 mM **BMS-986176** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated pipettes

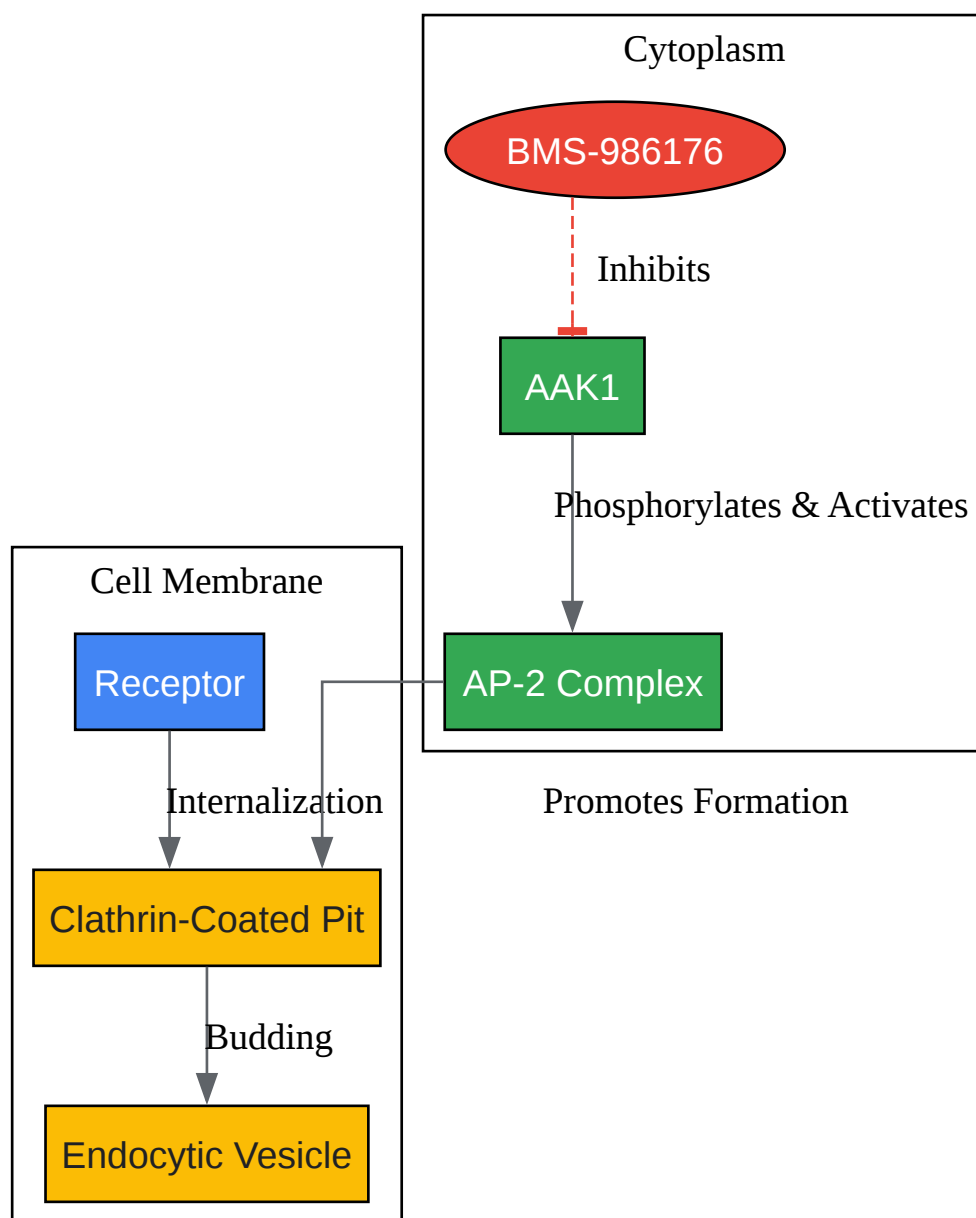
Procedure:

- **Determine Final Concentration:** Decide on the final concentration of **BMS-986176** required for your experiment.
- **Serial Dilution:** Perform a serial dilution of the 100 mM stock solution in sterile cell culture medium to achieve the desired final concentration. It is recommended to perform at least one intermediate dilution step to ensure accuracy.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without **BMS-986176**) to the cell culture medium as was used for the highest concentration of the compound. This is crucial to account for any effects of the solvent on the cells.
- **Immediate Use:** Use the freshly prepared working solutions immediately to treat your cells. Do not store diluted working solutions in culture medium for extended periods.

Visualizations

Signaling Pathway of AAK1 Inhibition

BMS-986176 inhibits AAK1, which is involved in the regulation of clathrin-mediated endocytosis. This process is essential for the internalization of cell surface receptors and the recycling of synaptic vesicles.

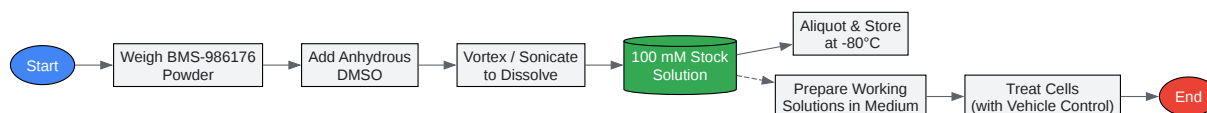


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Caption: AAK1 signaling pathway and the inhibitory action of **BMS-986176**.

Experimental Workflow for **BMS-986176** Dissolution and Use

The following diagram illustrates the key steps for preparing and using **BMS-986176** in in vitro experiments.



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Caption: Workflow for preparing and using **BMS-986176** solutions.

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